

The Enzymatic Conversion of Cabozantinib to Desmethylcabozantinib: A Technical Guide

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Compound of Interest

Compound Name: Desmethylcabozantinib

Cat. No.: B15354558

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This technical guide provides an in-depth overview of the enzymatic conversion of the tyrosine kinase inhibitor cabozantinib to its metabolite, **desmethylcabozantinib**. The following sections detail the primary enzymes involved, quantitative kinetic data, experimental methodologies for studying this biotransformation, and the relevant signaling pathways affected by the parent compound.

Executive Summary

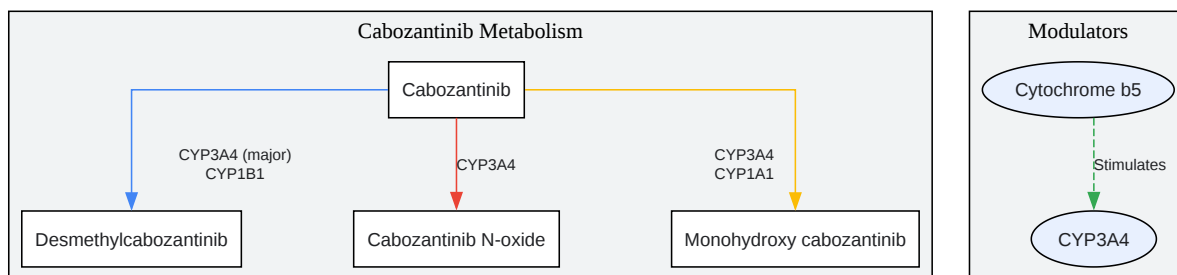
Cabozantinib is a potent inhibitor of multiple receptor tyrosine kinases (RTKs) and is primarily metabolized in the liver.^[1] The conversion to its various metabolites, including **desmethylcabozantinib**, is a critical aspect of its pharmacokinetic profile. Understanding this process is essential for predicting drug-drug interactions, patient variability in response, and the overall disposition of the drug. The primary enzyme responsible for the metabolism of cabozantinib is Cytochrome P450 3A4 (CYP3A4), with minor contributions from other enzymes.^{[1][2][3][4][5][6][7]} The metabolites of cabozantinib are generally considered to be inactive or possess significantly less pharmacological activity than the parent drug.^{[7][8][9]}

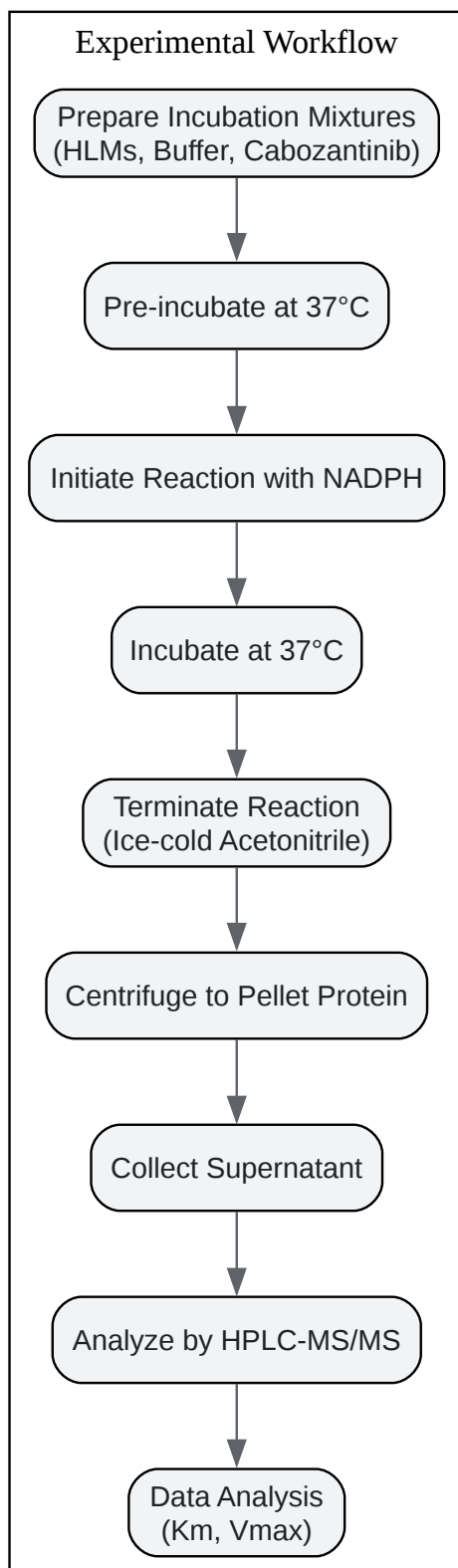
Enzymatic Conversion Pathway

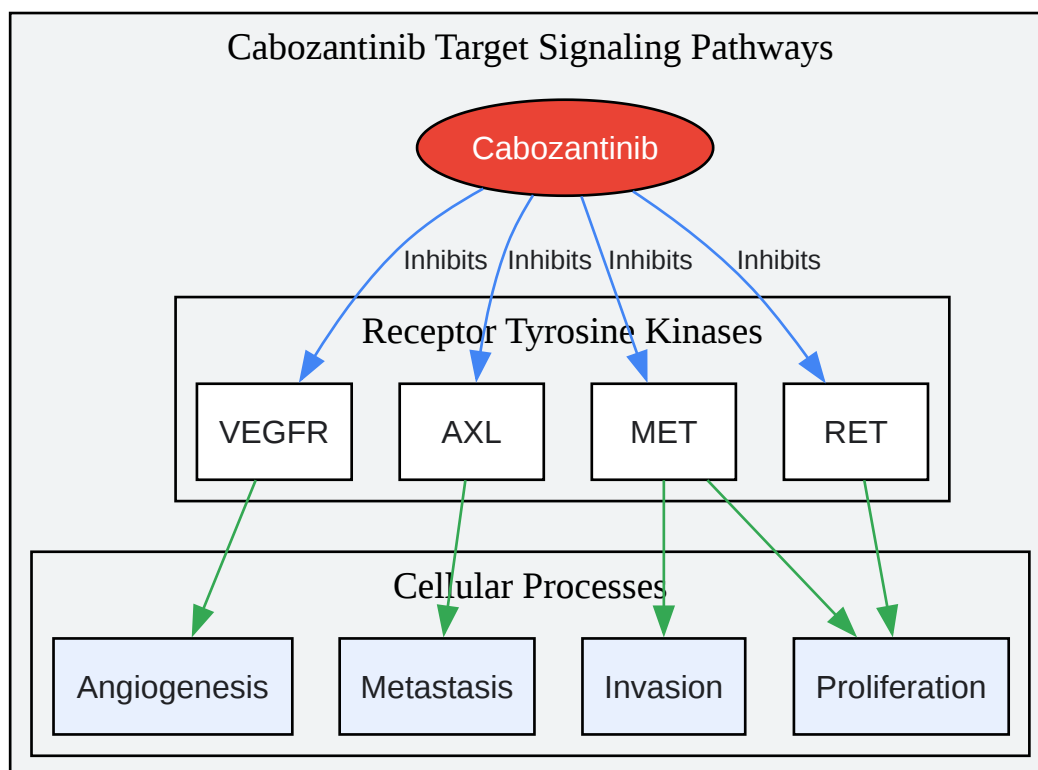
The metabolic conversion of cabozantinib to **desmethylcabozantinib** is an O-demethylation reaction. This process is predominantly catalyzed by the CYP3A4 enzyme, a member of the cytochrome P450 superfamily of monooxygenases.^{[2][3][4][5]} Research has also indicated that

the activity of CYP3A4 in metabolizing cabozantinib can be stimulated by cytochrome b5.[\[2\]](#)[\[3\]](#)
[\[4\]](#)[\[5\]](#)[\[6\]](#)

Below is a diagram illustrating the enzymatic conversion of cabozantinib to its primary metabolites.







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